

An In-depth Technical Guide to the SR-4995 Lipolysis Induction Pathway

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Compound of Interest

Compound Name: SR-4995

Cat. No.: B1256982

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of the **SR-4995**-mediated lipolysis induction pathway. It is designed to furnish researchers, scientists, and professionals in drug development with the detailed information necessary to understand and potentially utilize this novel mechanism for therapeutic applications. The document outlines the core signaling cascade, presents quantitative data on compound activity, details relevant experimental protocols, and provides visual representations of the key processes.

Core Concept: A PKA-Independent Pathway to Lipolysis

The canonical pathway for hormonally stimulated lipolysis in adipocytes is mediated by the activation of β -adrenergic receptors, leading to an increase in intracellular cyclic AMP (cAMP) and the subsequent activation of Protein Kinase A (PKA). PKA then phosphorylates key proteins such as Perilipin 1 (PLIN1) and Hormone-Sensitive Lipase (HSL), initiating the breakdown of triglycerides.

SR-4995, a synthetic thiaza-tricyclo-urea compound, induces lipolysis through a distinct, PKA-independent mechanism. It directly targets the α/β -hydrolase domain-containing protein 5 (ABHD5), also known as Comparative Gene Identification-58 (CGI-58). In the basal state, ABHD5 is sequestered on the surface of lipid droplets by binding to PLIN1. **SR-4995** binds to an allosteric site on ABHD5, causing a conformational change that leads to its dissociation from PLIN1.^{[1][2]} Once released, ABHD5 is free to interact with and activate Adipose Triglyceride Lipase (ATGL), the rate-limiting enzyme in the hydrolysis of triglycerides into diacylglycerol and a free fatty acid.^{[1][2]} This direct activation of the lipolytic machinery bypasses the need for hormonal stimulation and PKA-mediated phosphorylation of PLIN1 and HSL.^{[1][2]}

Quantitative Data Summary

The following tables summarize the quantitative data for **SR-4995** and its related compounds, providing key metrics for their biological activity.

Table 1: In Vitro Activity of ABHD5 Ligands

Compound	Target Interaction	Assay	IC50 / EC50 (nM)
SR-4995	Disrupts ABHD5-PLIN1 Interaction	Luciferase Complementation	200 ± 30
SR-4559	Disrupts ABHD5-PLIN1 Interaction	Luciferase Complementation	510 ± 60

Data sourced from Sanders et al. (2015).^[1]

Table 2: Lipolytic Activity of ABHD5 Ligands in Brown Adipocytes

Compound	Parameter	Value (μ M)	Maximal Lipolysis Rate (% of Isoproterenol)
SR-4995	EC50 for Lipolysis Stimulation	4 - 7	> 75%
SR-4559	EC50 for Lipolysis Stimulation	4 - 7	> 75%

Data sourced from Sanders et al. (2015).^[1]

Experimental Protocols

Detailed methodologies for key experiments are provided below to facilitate the replication and further investigation of the **SR-4995** pathway.

Protocol 1: Adipocyte Lipolysis Assay (NEFA Release)

This protocol details the measurement of non-esterified fatty acid (NEFA) release from cultured adipocytes as an indicator of lipolysis.

1. Cell Culture and Differentiation:

- Culture 3T3-L1 preadipocytes in DMEM with 10% fetal bovine serum.
- Induce differentiation into mature adipocytes using a standard cocktail of insulin, dexamethasone, and isobutylmethylxanthine. Allow 7-10 days for full differentiation.

2. Lipolysis Stimulation:

- Wash differentiated adipocytes with Krebs-Ringer Bicarbonate Buffer (KRBB) supplemented with 1% fatty acid-free bovine serum albumin (BSA).
- Incubate cells with varying concentrations of **SR-4995** (or other test compounds) or a positive control (e.g., 10 μ M isoproterenol) in KRBB with 1% BSA for 1-3 hours at 37°C. A vehicle control (e.g., DMSO) should be included.

3. Sample Collection:

- At the end of the incubation period, collect the cell culture medium.

4. NEFA Quantification:

- Determine the concentration of NEFA in the collected medium using a commercial colorimetric assay kit. These kits typically involve the enzymatic conversion of NEFAs to a colored product that can be measured spectrophotometrically at a specific wavelength (e.g., 540-570 nm).
- Generate a standard curve using known concentrations of a fatty acid (e.g., oleic acid) to calculate the NEFA concentration in the experimental samples.
- Normalize the results to the total protein content of the cells in each well.

Protocol 2: Western Blotting for Phosphorylated HSL and PLIN1

This protocol is used to assess the phosphorylation status of key lipolytic proteins to confirm the PKA-independent mechanism of **SR-4995**.

1. Cell Lysis:

- Following treatment with **SR-4995** or controls as described in the lipolysis assay, wash the adipocytes with ice-cold PBS.
- Lyse the cells in a radioimmunoprecipitation assay (RIPA) buffer containing protease and phosphatase inhibitors.
- Scrape the cells and collect the lysate. Clarify the lysate by centrifugation at 4°C.

2. Protein Quantification:

- Determine the protein concentration of each lysate using a BCA protein assay kit.

3. SDS-PAGE and Protein Transfer:

- Denature equal amounts of protein from each sample by boiling in Laemmli sample buffer.
- Separate the proteins by sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
- Transfer the separated proteins to a polyvinylidene difluoride (PVDF) membrane.

4. Immunoblotting:

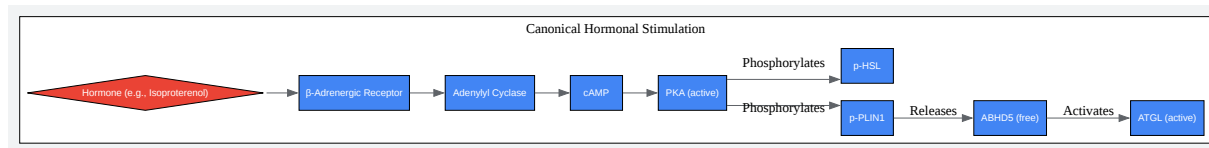
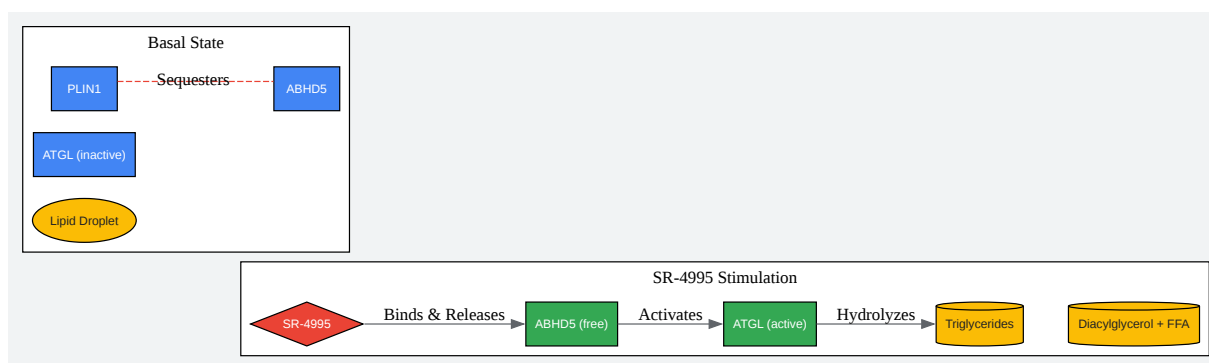
- Block the membrane with 5% non-fat dry milk or BSA in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
- Incubate the membrane with primary antibodies specific for phosphorylated HSL (e.g., p-HSL Ser563) and phosphorylated PLIN1 (e.g., p-PLIN1 Ser522) overnight at 4°C.
- Wash the membrane with TBST.
- Incubate with a horseradish peroxidase (HRP)-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.

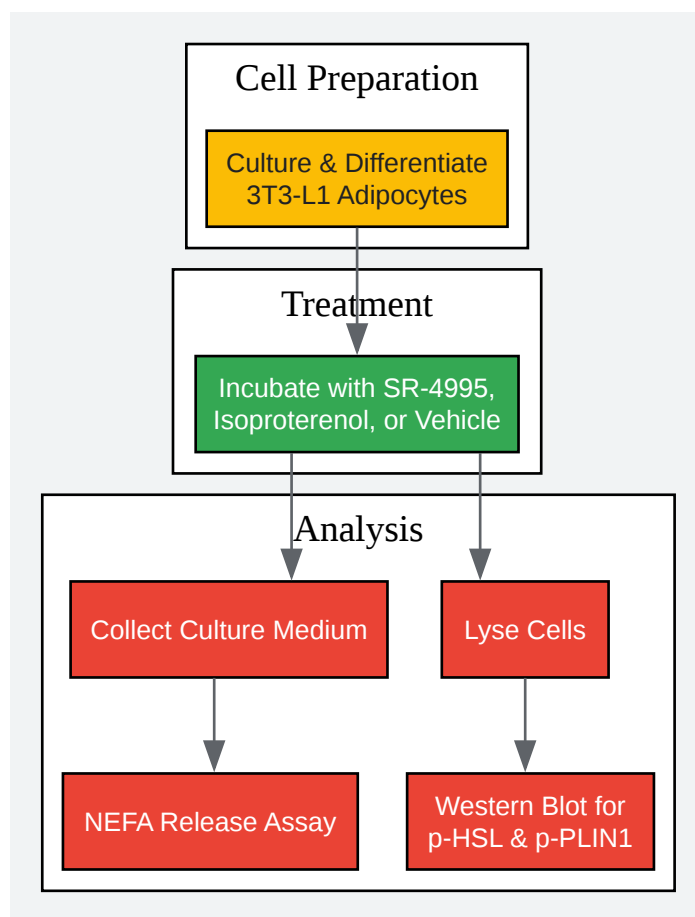
5. Detection:

- Detect the protein bands using an enhanced chemiluminescence (ECL) detection reagent and visualize using a chemiluminescence imaging system.
- To control for protein loading, strip the membrane and re-probe with antibodies against total HSL and total PLIN1, or a housekeeping protein like β -actin.

Mandatory Visualizations

The following diagrams, generated using the DOT language, illustrate the key signaling pathways and experimental workflows described in this guide.





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